



Application Note: Quantitative Analysis of Denudatine using High-Performance Liquid Chromatography

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Compound of Interest		
Compound Name:	Denudatine	
Cat. No.:	B190945	Get Quote

Abstract

This application note details a robust and validated high-performance liquid chromatography (HPLC) method for the quantitative determination of **denudatine**, a C20-diterpenoid alkaloid found in plants of the Aconitum genus. The described protocol is designed for researchers, scientists, and professionals in drug development who require a reliable method for the quality control and analysis of **denudatine** in plant extracts and purified samples. The method utilizes a reversed-phase C18 column with gradient elution and UV detection, demonstrating excellent linearity, precision, and accuracy.

Introduction

Denudatine is a diterpenoid alkaloid with a complex chemical structure, belonging to the atisine-type alkaloids.[1] It is a significant bioactive compound found in various species of the Aconitum plant, which are used in traditional medicine. Due to the pharmacological activities and potential toxicity of Aconitum alkaloids, accurate and precise quantitative analysis is crucial for ensuring the safety and efficacy of related herbal products and for advancing research into its therapeutic potential. High-performance liquid chromatography (HPLC) is a powerful technique for the separation and quantification of such complex natural products.[2] This document provides a comprehensive protocol for the HPLC analysis of **denudatine**.

Experimental



Instrumentation and Materials

- HPLC System: Agilent 1260 Infinity II LC System or equivalent, equipped with a quaternary pump, autosampler, column compartment, and a diode-array detector (DAD).
- Column: Zorbax Eclipse Plus C18 column (4.6 x 150 mm, 5 μm) or equivalent.
- Software: OpenLab CDS ChemStation Edition or equivalent.
- Reagents: Acetonitrile (HPLC grade), Methanol (HPLC grade), Ammonium bicarbonate (analytical grade), Formic acid (analytical grade), Ultrapure water.
- **Denudatine** Reference Standard: Purity ≥ 98%.

Chromatographic Conditions

A summary of the optimized chromatographic conditions is presented in the table below.

Parameter	Condition
Column	Zorbax Eclipse Plus C18 (4.6 x 150 mm, 5 μm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient Elution	0-5 min: 10-30% B; 5-15 min: 30-60% B; 15-20 min: 60-90% B; 20-25 min: 90% B; 25.1-30 min: 10% B
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	235 nm
Injection Volume	10 μL

Protocols Standard Solution Preparation



- Primary Stock Solution (1 mg/mL): Accurately weigh 10 mg of **denudatine** reference standard and dissolve it in 10 mL of methanol in a volumetric flask.
- Working Standard Solutions: Prepare a series of working standard solutions with concentrations ranging from 1 μg/mL to 100 μg/mL by diluting the primary stock solution with methanol. These solutions are used to construct the calibration curve.

Sample Preparation (from Aconitum Root)

- Grinding: Grind the dried Aconitum root sample into a fine powder (approximately 40-60 mesh).
- Extraction: Accurately weigh 1.0 g of the powdered sample into a conical flask. Add 25 mL of 70% methanol.
- Ultrasonication: Sonicate the mixture for 30 minutes in an ultrasonic bath.
- Filtration: Filter the extract through a 0.45 μm syringe filter into an HPLC vial.

Method Validation

The developed HPLC method was validated according to the International Council for Harmonisation (ICH) guidelines for specificity, linearity, precision, accuracy, limit of detection (LOD), and limit of quantification (LOQ).

Specificity

The specificity of the method was evaluated by comparing the chromatograms of a blank (methanol), the **denudatine** standard, and the sample extract. The **denudatine** peak in the sample chromatogram was identified by comparing its retention time with that of the standard and by spiking the sample with the standard. No interfering peaks were observed at the retention time of **denudatine**.

Linearity and Range

The linearity of the method was determined by injecting the working standard solutions at six different concentrations. The calibration curve was constructed by plotting the peak area against the concentration.



Parameter	Result
Linear Range	1 - 100 μg/mL
Regression Equation	y = 25432x + 1587
Correlation Coefficient (r²)	0.9998

Precision

The precision of the method was assessed by analyzing six replicate injections of a standard solution (50 μ g/mL) on the same day (intra-day precision) and on three different days (inter-day precision).

Precision Type	Relative Standard Deviation (RSD%)
Intra-day	< 1.5%
Inter-day	< 2.0%

Accuracy

The accuracy of the method was evaluated by a recovery study. A known amount of **denudatine** standard was added to a pre-analyzed sample, and the mixture was analyzed. The recovery was calculated as the percentage of the measured amount to the added amount.

Spiked Concentration	Recovery (%)	RSD (%)
Low (10 μg/mL)	98.5	1.8
Medium (50 μg/mL)	101.2	1.5
High (90 μg/mL)	99.3	1.2

Limits of Detection (LOD) and Quantification (LOQ)

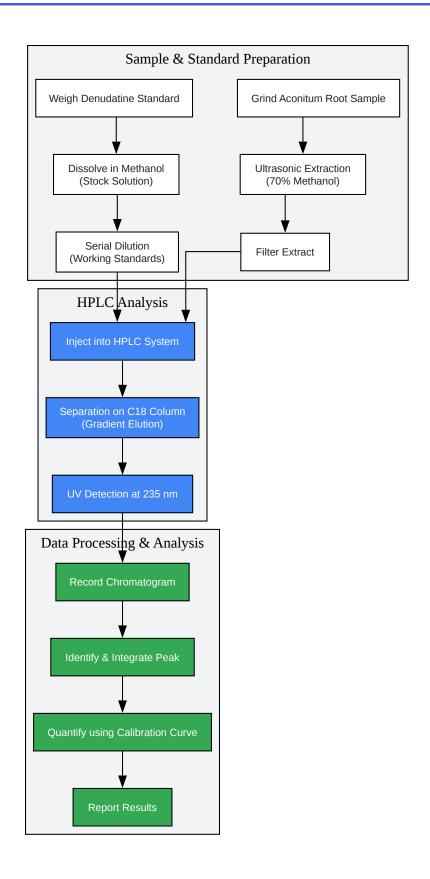
The LOD and LOQ were determined based on the signal-to-noise ratio (S/N).



Parameter	Value
LOD (S/N = 3)	0.2 μg/mL
LOQ (S/N = 10)	0.7 μg/mL

Visualization of Experimental Workflow



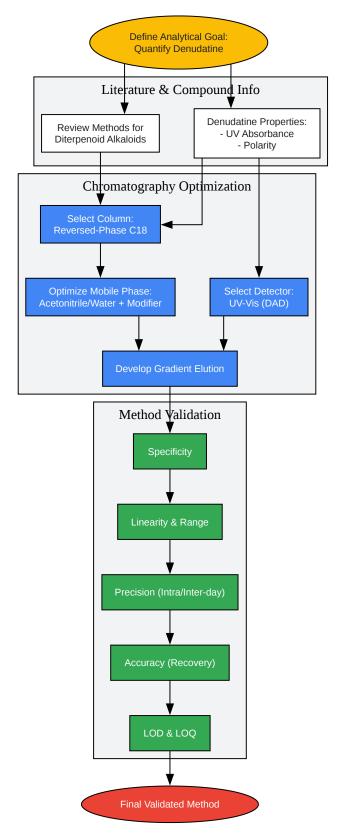


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Caption: Workflow for the HPLC analysis of denudatine.



Signaling Pathway of HPLC Method Development Logic





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Caption: Logical flow for HPLC method development.

Conclusion

The HPLC method described in this application note provides a reliable and efficient means for the quantitative analysis of **denudatine**. The method is specific, linear, precise, and accurate over a wide concentration range, making it suitable for routine quality control of raw materials and finished products containing **denudatine**, as well as for research purposes.

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References

- 1. Interesting retention time for C18 column Chromatography Forum [chromforum.org]
- 2. Development of an HPLC-MS/MS Method for the Determination of Alkaloids in Lupins -PMC [pmc.ncbi.nlm.nih.gov]
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